

C.I. Direct Orange 102: A Technical Health and Safety Profile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety data available for **C.I. Direct Orange 102** (CAS No. 6598-63-6). The information is compiled from Material Safety Data Sheets (MSDS), technical data sheets, and available scientific literature. This document is intended to inform researchers, scientists, and drug development professionals about the known properties, potential hazards, and handling procedures for this compound.

Chemical and Physical Properties

C.I. Direct Orange 102 is a double azo class direct dye.[1] Its primary application is in the dyeing of cellulose fibers, paper, and leather.[2][3] A summary of its key chemical and physical properties is presented in Table 1.



Property	Value	Reference
C.I. Name	Direct Orange 102	[4]
C.I. Number	29156	[4]
CAS Number	6598-63-6	[5]
Molecular Formula	C34H21N6Na3O11S2	[6]
Molecular Weight	822.67 g/mol	[6]
Appearance	Orange to bright red powder	[2][4]
Synonyms	Calcomine Orange 2RS, Direct Orange 6R, Direct Orange WS, Pergasol Orange 6R	[2][6]

Manufacturing Process

The synthesis of **C.I. Direct Orange 102** involves a multi-step process. It begins with the diazotization of two aromatic amines: aniline and 4-aminobenzoic acid. These diazonium salts are then coupled with N,N'-bis(4-hydroxy-2-sulfonaphthalene-7-yl)urea to form the final dye molecule.[7]

Toxicological Data

A comprehensive toxicological profile for **C.I. Direct Orange 102** is not readily available in the public domain. Material Safety Data Sheets indicate that mutagenicity data has been reported, but specific studies and quantitative results are not provided.[7] General toxicological concerns for azo dyes are well-documented and are relevant in the absence of specific data for **C.I. Direct Orange 102**.

General Azo Dye Toxicity: Azo dyes as a class have been studied for their potential health effects. Some azo dyes can be metabolized, particularly under reductive conditions in the gut, to aromatic amines, some of which are known or suspected carcinogens. Standard toxicological testing for azo dyes often includes assessments of acute toxicity (oral, dermal, inhalation), skin and eye irritation, skin sensitization, and mutagenicity.[8]



Mutagenicity: The Ames test (bacterial reverse mutation assay) is a common method for assessing the mutagenic potential of chemicals, including azo dyes. A modified Ames test protocol is often employed for azo dyes to facilitate their reductive cleavage into potentially mutagenic aromatic amines.[7][9]

Due to the lack of specific quantitative toxicological data for **C.I. Direct Orange 102**, a summary table of such data cannot be provided.

Environmental Fate and Ecotoxicity

Specific ecotoxicological data for **C.I. Direct Orange 102**, such as LC50 values for aquatic organisms, are not available in the reviewed literature. However, the environmental fate and effects of azo dyes have been a subject of study.

Biodegradation: A study on the bioremediation of **C.I. Direct Orange 102** by the bacterium Pseudomonas fluorescens has shown that this microorganism can decolorize and degrade the dye. The proposed degradation pathway involves the breakdown of the azo linkages.[10][11] The initial breakdown product identified was 3,7-diamino-4-hydroxy-naphthalene-2-sulfonic acid sodium salt, which is further degraded into smaller, potentially less toxic compounds.[10] [12]

Persistence and Bioaccumulation: Azo dyes can be persistent in the environment, and their breakdown products may also pose environmental risks.[13][14] Due to their water solubility, they can be transported in aquatic systems.

A quantitative summary of ecotoxicological data is not possible due to the lack of specific studies on **C.I. Direct Orange 102**.

Hazard Identification and Safety Precautions

Based on available Material Safety Data Sheets, **C.I. Direct Orange 102** presents the following potential hazards and requires specific safety precautions.

Potential Health Effects:

Ingestion: May be harmful if swallowed.



- Inhalation: May cause respiratory tract irritation.
- Skin Contact: May cause skin irritation.
- Eye Contact: May cause eye irritation.

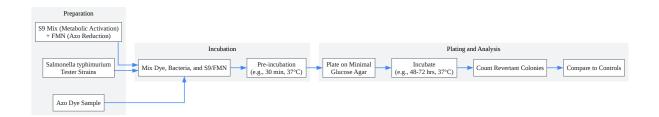
Recommended Safety Precautions:

- Engineering Controls: Use in a well-ventilated area. Local exhaust ventilation is recommended to control airborne dust.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles.
 - Skin Protection: Wear protective gloves and clothing to prevent skin contact.
 - Respiratory Protection: An approved respirator should be worn if dust is generated.
- Hygiene Measures: Wash hands thoroughly after handling.

Experimental Protocols and Workflows

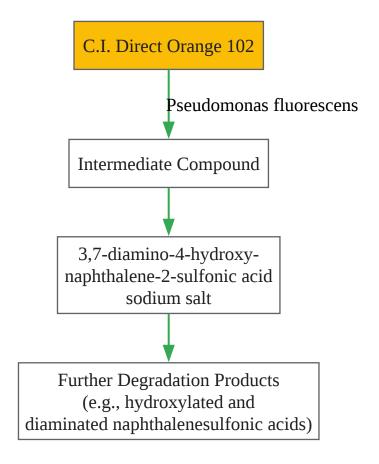
Detailed experimental protocols for the toxicological or ecotoxicological testing of **C.I. Direct Orange 102** are not available in the public literature. However, standardized protocols for testing azo dyes are established by organizations such as the Organisation for Economic Cooperation and Development (OECD). Below are graphical representations of a typical workflow for an Ames test adapted for azo dyes and the biodegradation pathway of **C.I. Direct Orange 102**.





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Workflow for a Modified Ames Test for Azo Dyes.





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Proposed Biodegradation Pathway of C.I. Direct Orange 102.

Conclusion

C.I. Direct Orange 102 is a commercially used azo dye for which there is a significant lack of publicly available, in-depth toxicological and ecotoxicological data. While a biodegradation pathway has been proposed, the potential for human health effects and environmental impact remains largely uncharacterized. Researchers, scientists, and drug development professionals should handle this compound with caution, adhering to the safety precautions outlined in the Material Safety Data Sheet and treating it as a substance with unknown long-term health effects. The general toxicological profile of azo dyes, particularly their potential to be metabolized to harmful aromatic amines, should be a guiding principle in risk assessment and handling procedures. Further research is warranted to fully elucidate the safety profile of C.I. Direct Orange 102.

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